

# Ibandronic Acid-d3 CAS number and molecular formula

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Ibandronic Acid-d3*

Cat. No.: *B1593148*

[Get Quote](#)

## An In-depth Technical Guide to Ibandronic Acid-d3

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **Ibandronic Acid-d3**, a deuterated analog of the potent bisphosphonate, Ibandronic Acid. This document details its chemical properties, mechanism of action, and key experimental applications, with a focus on its use as an internal standard in analytical methods.

## Core Chemical and Physical Properties

**Ibandronic Acid-d3** is a stable, isotopically labeled form of Ibandronic Acid, a third-generation nitrogen-containing bisphosphonate. The introduction of deuterium atoms provides a distinct mass signature, making it an ideal internal standard for mass spectrometry-based quantification of Ibandronic Acid in biological matrices.<sup>[1]</sup>

Property	Value	Reference
CAS Number	1130899-41-0	[1]
Molecular Formula	C <sub>9</sub> H <sub>20</sub> D <sub>3</sub> NO <sub>7</sub> P <sub>2</sub>	
Synonyms	Ibandronate-d3, [1-Hydroxy-3-[(methyl-d3)pentylamino]propylidene]bisphosphonic Acid	

## Mechanism of Action: Inhibition of Farnesyl Pyrophosphate Synthase

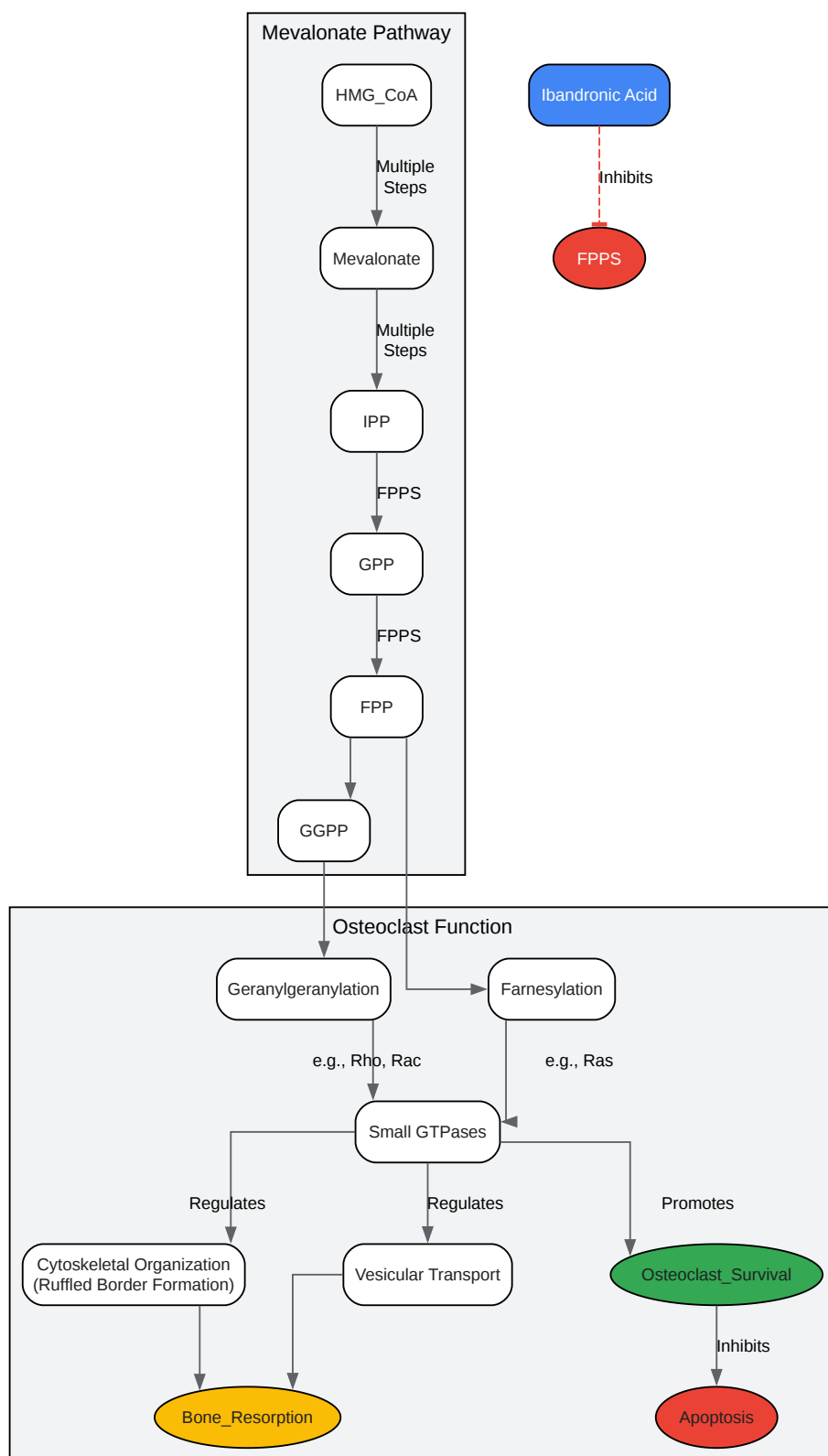
The pharmacological activity of Ibandronic Acid, and by extension its deuterated form, lies in its potent inhibition of bone resorption. As a nitrogen-containing bisphosphonate, its primary molecular target is farnesyl pyrophosphate synthase (FPPS), a key enzyme in the mevalonate pathway.

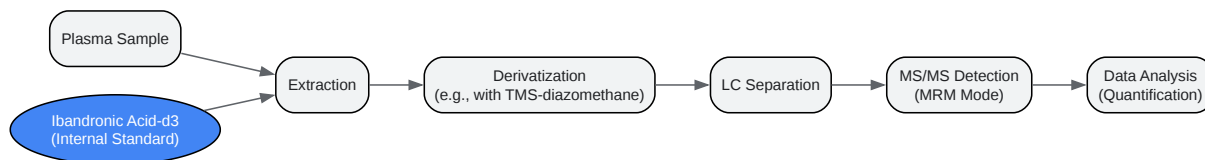
The mechanism unfolds as follows:

- **Affinity for Bone Mineral:** Ibandronic Acid has a high affinity for hydroxyapatite, the mineral component of bone. This leads to its rapid and targeted accumulation at sites of active bone remodeling.
- **Uptake by Osteoclasts:** During bone resorption, osteoclasts, the cells responsible for breaking down bone tissue, internalize the bone matrix, including the bound Ibandronic Acid.
- **Inhibition of FPPS:** Once inside the osteoclast, Ibandronic Acid inhibits FPPS. This enzyme is crucial for the production of isoprenoid lipids, such as farnesyl pyrophosphate (FPP) and geranylgeranyl pyrophosphate (GGPP).
- **Disruption of Protein Prenylation:** FPP and GGPP are essential for the post-translational modification (prenylation) of small GTP-binding proteins like Ras, Rho, and Rac. These proteins are vital for various cellular functions in osteoclasts, including cytoskeletal arrangement, membrane trafficking, and survival signaling.

- Induction of Osteoclast Apoptosis: The disruption of these critical cellular processes ultimately leads to the induction of osteoclast apoptosis (programmed cell death), thereby reducing the overall rate of bone resorption.

The following diagram illustrates the signaling pathway inhibited by Ibandronic Acid:





[Click to download full resolution via product page](#)

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. High-throughput HPLC-MS/MS method to determine ibandronate in human plasma for pharmacokinetic applications - PubMed [[pubmed.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- To cite this document: BenchChem. [Ibandronic Acid-d3 CAS number and molecular formula]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1593148#ibandronic-acid-d3-cas-number-and-molecular-formula>]

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)